

Personal protective equipment for handling Endrin-ketone

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Compound of Interest

Compound Name: Endrin-ketone

Cat. No.: B13788095

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Essential Safety and Handling Guide for Endrin-ketone

This guide provides immediate and essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Endrin-ketone**. The following procedural steps and data are critical for ensuring laboratory safety and proper management of this hazardous compound.

Endrin-ketone is a highly toxic organochlorine compound that necessitates stringent safety protocols. It is fatal if swallowed and toxic upon skin contact or inhalation.^{[1][2]} All procedures involving **Endrin-ketone** must be conducted with extreme caution in a controlled laboratory environment.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure to **Endrin-ketone**. The following table summarizes the required equipment.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Neoprene or PVC).[1][3] For brief contact, a glove with a protection class of 3 or higher is recommended (>60 minutes breakthrough time).[3] For prolonged contact, a protection class of 5 or higher is advised (>240 minutes breakthrough time).[3]	To prevent dermal absorption, which is a significant route of exposure and toxicity.[1][2]
Eye Protection	Safety glasses with side shields or chemical goggles.[1][3]	To protect eyes from splashes or aerosolized particles of the compound.
Body Protection	A lab coat or chemical-resistant overalls.[1][3] For major spills or when there is a high risk of exposure, full-body protective clothing is necessary.[3]	To minimize skin contact with the chemical.
Respiratory Protection	All handling of neat material and concentrated solutions must be performed in a certified chemical fume hood.[1] A respirator (Type AB-P Filter of sufficient capacity) may be required depending on the nature of the work.[3]	To prevent inhalation of airborne particles or aerosols, which is a primary route of exposure leading to systemic toxicity.[1]

Toxicity Data

The following table summarizes the key toxicity data for **Endrin-ketone**. Note the high acute toxicity via ingestion.

Metric	Value	Species	Reference
Oral LD50	10 mg/kg	Rat	[4][5]
Hazard Class	Acute Toxicity, Oral - Category 2	N/A	[6]
Hazard Class	Acute Toxicity, Dermal - Category 3	N/A	[2]
Hazard Class	Acute Toxicity, Inhalation - Category 3	N/A	[2]

No specific occupational exposure limits (OELs) have been established for **Endrin-ketone**.^[5]^[7] However, for its parent compound, Endrin, the Occupational Safety and Health Administration (OSHA) has set a permissible exposure limit (PEL) of 0.1 mg/m³ over an 8-hour workshift.^[8] This should be considered as a guideline for minimizing exposure.

Operational and Disposal Plan

A systematic approach to handling and disposal is crucial. The following workflow outlines the necessary steps from receipt of the chemical to its final disposal.



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Caption: Workflow for the safe handling and disposal of **Endrin-ketone**.

Step-by-Step Handling Procedures

- **Storage:** Upon receipt, store **Endrin-ketone** in its original, tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as oxidizing agents.[3] The storage temperature should be maintained between 2-30°C, and the container should be protected from light.[1]
- **Preparation:** Before handling, ensure that an eyewash station and safety shower are readily accessible.[3] All work with the neat compound or its concentrated solutions must be conducted within a certified chemical fume hood to minimize inhalation exposure.[1]
- **Personal Protective Equipment:** Don the appropriate PPE as detailed in the table above, including chemical-resistant gloves, safety goggles, and a lab coat.
- **Handling:**
 - Avoid all personal contact with the substance, including inhalation of dust or aerosols.[1][3]
 - When weighing the solid, do so carefully to prevent the generation of dust.
 - If preparing solutions, add the solid to the solvent slowly to avoid splashing.
 - After handling, thoroughly wash hands and any exposed skin with soap and water.[1]
- **Spill Management:**
 - **Minor Spills:** In the event of a small spill, remove all ignition sources.[3] Clean the spill immediately using dry cleanup procedures to avoid generating dust.[3] Place the contaminated materials into a suitable, labeled container for hazardous waste disposal.[3]
 - **Major Spills:** For larger spills, evacuate the area and move upwind.[3] Immediately alert emergency responders and inform them of the nature and location of the hazard.[3] Do not attempt to clean up a major spill without appropriate training and full protective equipment.

Disposal Plan

All waste containing **Endrin-ketone** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.[1][4]

- **Waste Segregation:** Segregate all **Endrin-ketone** waste, including contaminated consumables (e.g., gloves, wipes, pipette tips) and empty containers, from non-hazardous waste.
- **Waste Containers:** Use clearly labeled, leak-proof containers for both solid and liquid waste.
- **Decontamination:** Decontaminate all glassware and equipment that has come into contact with **Endrin-ketone**.
- **Final Disposal:** The recommended disposal methods for the parent compound, Endrin, are incineration or chemical treatment (reductive dechlorination).[9] While specific guidelines for **Endrin-ketone** are not available, these methods are likely appropriate.[9] Do not dispose of **Endrin-ketone** waste down the drain or in regular trash.[4]

Experimental Protocol: Preparation of a Standard Solution

This protocol provides a general method for preparing a standard solution of **Endrin-ketone**.

- **Objective:** To prepare a 100 µg/mL primary stock solution of **Endrin-ketone** in a suitable solvent (e.g., ethyl acetate or acetonitrile).[1]
- **Materials:**
 - **Endrin-ketone** neat standard
 - Class A volumetric flasks (e.g., 10 mL)[1]
 - Analytical balance (readable to at least 0.01 mg)[1]
 - Ethyl acetate or acetonitrile (pesticide residue grade)
 - Amber glass vials with PTFE-lined caps[1]
 - Ultrasonic bath
- **Procedure:**

1. In a certified chemical fume hood, carefully weigh the desired amount of **Endrin-ketone** standard onto a weighing boat.^[1]
2. Quantitatively transfer the weighed solid into a 10 mL Class A volumetric flask.^[1]
3. Rinse the weighing boat with small aliquots of the solvent and transfer the rinsings into the volumetric flask to ensure all the standard is transferred.^[1]
4. Add solvent to the flask until it is about half-full.^[1]
5. Cap the flask and gently swirl to dissolve the solid. An ultrasonic bath can be used briefly to aid dissolution.^[1]
6. Once the solid is completely dissolved, bring the solution to the final volume with the solvent.
7. Cap the flask securely and invert it at least 20 times to ensure the solution is homogeneous.^[1]
8. Transfer the stock solution to a pre-labeled amber glass vial. The label should include the compound name, concentration, solvent, preparation date, and analyst's initials.^[1]
9. Store the stock solution in a refrigerator at 2-8°C, protected from light.^[1]

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References

- 1. benchchem.com [benchchem.com]
- 2. hpc-standards.com [hpc-standards.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. bg.cpachem.com [bg.cpachem.com]

- 5. hhpprtv.ornl.gov [hhpprtv.ornl.gov]
- 6. Endrin ketone | $C_{12}H_8Cl_6O$ | CID 62060 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 8. nj.gov [nj.gov]
- 9. atsdr.cdc.gov [atsdr.cdc.gov]
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